

Personal protective equipment for handling Homogentisic acid-13C6

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Compound of Interest

Compound Name: *Homogentisic acid-13C6*

Cat. No.: *B565185*

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Essential Safety and Handling Guide for Homogentisic acid-13C6

FOR IMMEDIATE USE: This document provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Homogentisic acid-13C6**. Adherence to these procedures is essential for ensuring laboratory safety and proper material disposal.

Homogentisic acid-13C6 is classified as a hazardous substance. It is harmful if swallowed, may cause skin sensitization, and is irritating to the eyes, respiratory system, and skin. The isotopic carbon-13 label does not confer radioactivity; therefore, safety and disposal protocols are dictated by the chemical properties of the molecule.

Personal Protective Equipment (PPE)

All personnel must wear the following minimum PPE when handling **Homogentisic acid-13C6**. Additional protection may be required based on a site-specific risk assessment.

PPE Item	Specification	Purpose
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.	Protects eyes from dust particles and potential splashes.
Hand Protection	Nitrile rubber gloves (minimum 5-mil thickness).	Provides splash protection against weak organic acids. Note that nitrile gloves offer poor resistance to concentrated acids, ketones, and certain organic solvents. [1] [2]
Body Protection	Standard laboratory coat.	Protects skin and clothing from contamination.
Respiratory Protection	NIOSH-approved N95 or higher-rated respirator.	Required when handling the solid compound outside of a certified chemical fume hood or when dust generation is likely.

Operational Plan: Safe Handling Procedure

1. Engineering Controls:

- Always handle solid **Homogentisic acid-13C6** in a well-ventilated area. A certified chemical fume hood is the preferred engineering control to minimize inhalation exposure.

2. Pre-Handling Inspection:

- Before use, inspect all PPE for integrity (e.g., no tears or holes in gloves).
- Ensure safety showers and eyewash stations are accessible and operational.

3. Weighing and Transfer:

- To minimize dust generation, conduct weighing and transfers within a fume hood or a balance enclosure.
- Use appropriate tools (e.g., spatulas) to handle the solid. Avoid creating dust clouds.

4. Solution Preparation:

- When dissolving the compound, add the solid to the solvent slowly to prevent splashing.

5. Post-Handling:

- After handling, remove gloves using the proper technique to avoid skin contact with the outer surface.
- Wash hands thoroughly with soap and water.
- Decontaminate the work area.

Disposal Plan

Homogentisic acid-13C6 waste is not radioactive and should be disposed of as chemical waste in accordance with local, state, and federal regulations.

1. Waste Segregation:

- Solid Waste: Collect all contaminated solid waste, including disposable PPE (gloves, etc.), weigh paper, and any un-used compound, in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions of **Homogentisic acid-13C6** in a separate, labeled hazardous waste container. Do not mix with other incompatible waste streams.

2. Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**Homogentisic acid-13C6**".

3. Storage:

- Store waste containers in a designated satellite accumulation area.

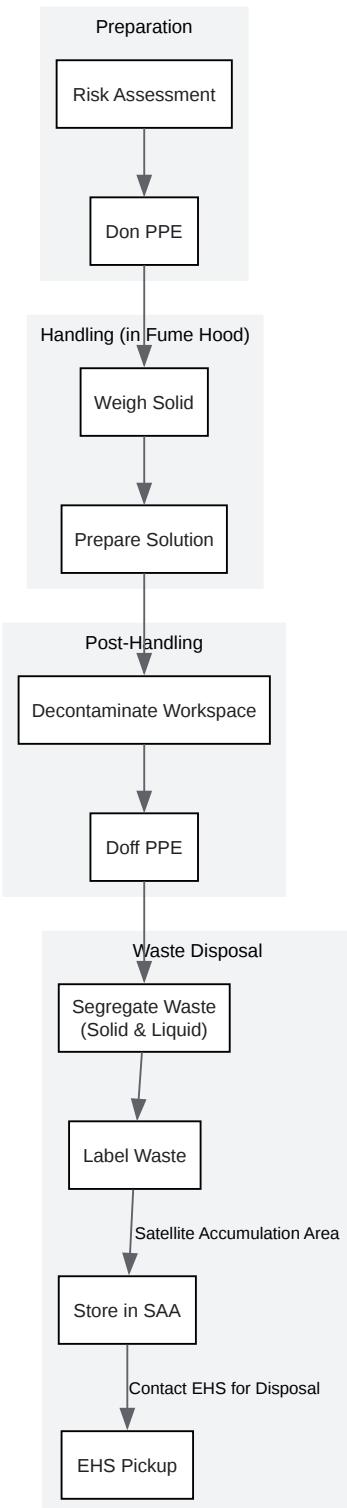
- Keep containers securely closed when not in use.

4. Final Disposal:

- Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
- DO NOT dispose of **Homogentisic acid-13C6** down the drain or in the regular trash.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Workflow: Handling and Disposal

Workflow for Handling and Disposal of Homogentisic acid-13C6

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Caption: Logical workflow for the safe handling and disposal of **Homogentisic acid-13C6**.

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